

Application Notes and Protocols: Synthesis of Aminopropylindenes using Cyclopropylmagnesium Bromide

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Compound of Interest

Compound Name: Cyclopropylmagnesium Bromide

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Introduction

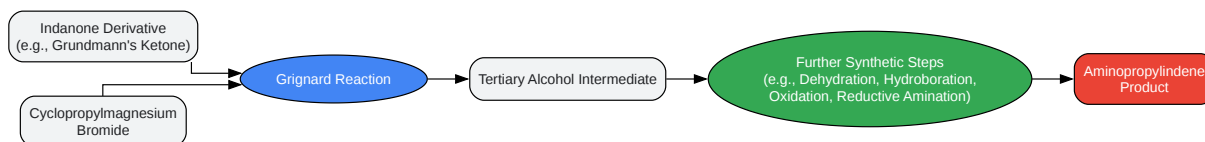
Aminopropylindenes represent a significant class of compounds in medicinal chemistry, notably as potent inhibitors of oxidosqualene cyclase (OSC), a key enzyme in cholesterol biosynthesis. The synthesis of these molecules often employs a crucial carbon-carbon bond-forming step utilizing a Grignard reaction. This document provides detailed application notes and protocols for the synthesis of aminopropylindenes via the addition of **cyclopropylmagnesium bromide** to an appropriate indene-based ketone precursor, such as Grundmann's ketone.

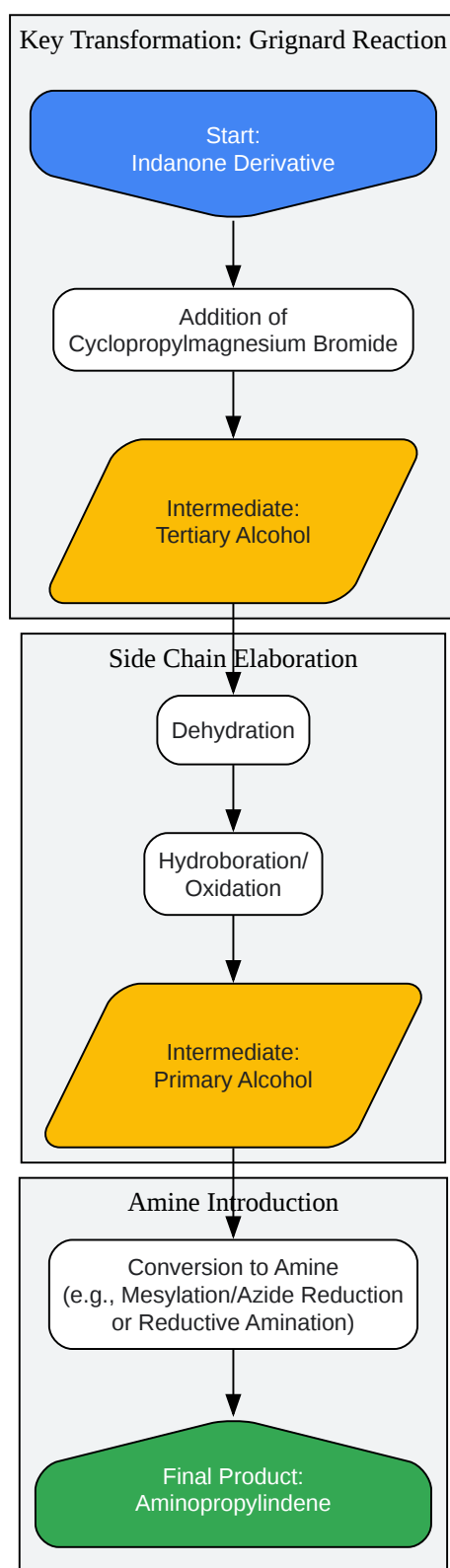
Cyclopropylmagnesium bromide is a versatile Grignard reagent that allows for the introduction of a cyclopropyl group.^{[1][2][3]} This organometallic compound is typically supplied as a solution in a suitable etheral solvent like tetrahydrofuran (THF).^[3] The reaction of **cyclopropylmagnesium bromide** with a ketone yields a tertiary alcohol, which can then be further functionalized to the desired aminopropylindene.

General Reaction Scheme

The core of the synthesis involves the nucleophilic addition of the cyclopropyl group from **cyclopropylmagnesium bromide** to the electrophilic carbonyl carbon of an indanone

derivative. This is followed by a series of transformations to introduce the aminopropyl side chain.





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References

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